

# 2',3,5-Trichlorobiphenyl-3',4',5',6'-D4 certificate of analysis

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## Compound of Interest

Compound Name: 2',3,5-Trichlorobiphenyl-3',4',5',6'-D4

Cat. No.: B12388146

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## Technical Guide: 2',3,5-Trichlorobiphenyl-3',4',5',6'-D4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical standard **2',3,5-Trichlorobiphenyl-3',4',5',6'-D4** (PCB 34-D4). While this specific isotopically labeled compound is currently discontinued by some suppliers, this document compiles representative data and methodologies based on available information for this and structurally similar deuterated polychlorinated biphenyl (PCB) congeners. This guide is intended to support researchers in analytical method development, environmental monitoring, and metabolism studies involving PCBs.

## Compound Data

The following table summarizes the key chemical and physical properties of **2',3,5-Trichlorobiphenyl-3',4',5',6'-D4** and its unlabeled counterpart, PCB 34.

Property	Value
Compound Name	2',3,5-Trichlorobiphenyl-3',4',5',6'-D4
Synonym	PCB 34-D4
Molecular Formula	C <sub>12</sub> D <sub>4</sub> H <sub>3</sub> Cl <sub>3</sub>
Molecular Weight	261.57 g/mol
CAS Number (Unlabeled)	37680-68-5
Isotopic Enrichment	Typically ≥98 atom % D
Chemical Purity	Typically >93%

## Representative Certificate of Analysis Data

As a specific certificate of analysis for this discontinued product is not readily available, the following table presents typical analytical specifications for a deuterated PCB standard, based on data for related isomers like 2,4,4'-Trichlorobiphenyl-2',3',5',6'-D4.

Parameter	Specification	Method
Appearance	Crystalline solid or oil	Visual Inspection
Purity (Chemical)	≥98%	Gas Chromatography-Mass Spectrometry (GC-MS)
Isotopic Purity	≥98 atom % Deuterium	Mass Spectrometry (MS)
Identity	Conforms to structure	<sup>1</sup> H NMR, <sup>13</sup> C NMR, Mass Spectrometry
Concentration (if in solution)	e.g., 100 µg/mL in isooctane	Gravimetric/Volumetric Preparation & GC-MS

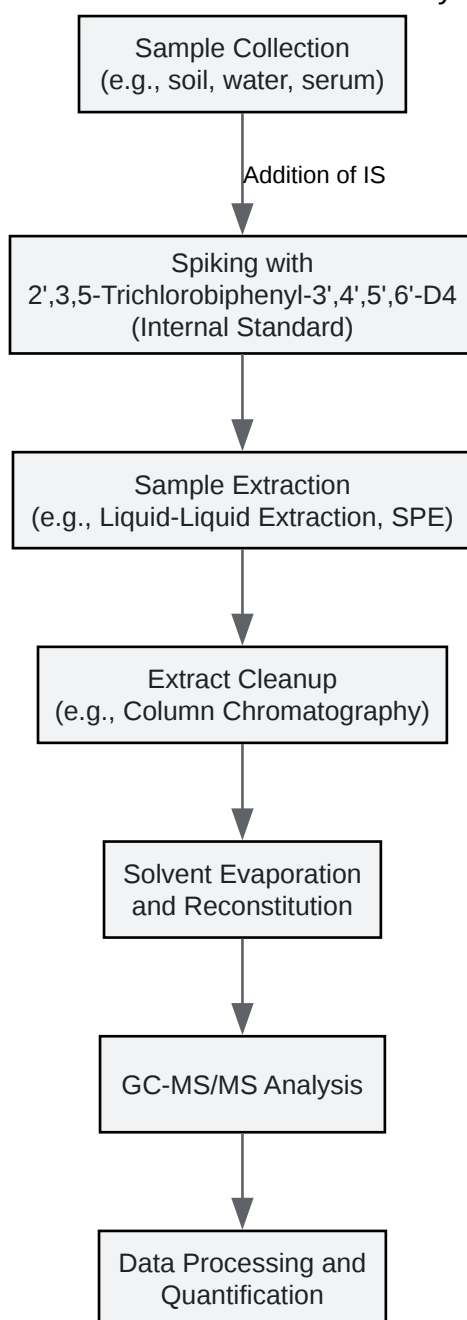
## Experimental Protocols

The analysis of **2',3,5-Trichlorobiphenyl-3',4',5',6'-D4**, typically used as an internal standard, is predominantly performed using gas chromatography coupled with mass spectrometry.

## General Analytical Workflow for PCB Analysis using Isotope Dilution

The following diagram illustrates a typical workflow for the analysis of PCBs in an environmental or biological sample using a deuterated internal standard like **2',3,5-Trichlorobiphenyl-3',4',5',6'-D4**.

General Workflow for PCB Analysis



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Caption: A typical workflow for PCB analysis using a deuterated internal standard.

## Gas Chromatography-Mass Spectrometry (GC-MS)

### Method

This section outlines a representative GC-MS method for the analysis of trichlorobiphenyls. Instrument conditions should be optimized for the specific instrumentation and analytical goals.

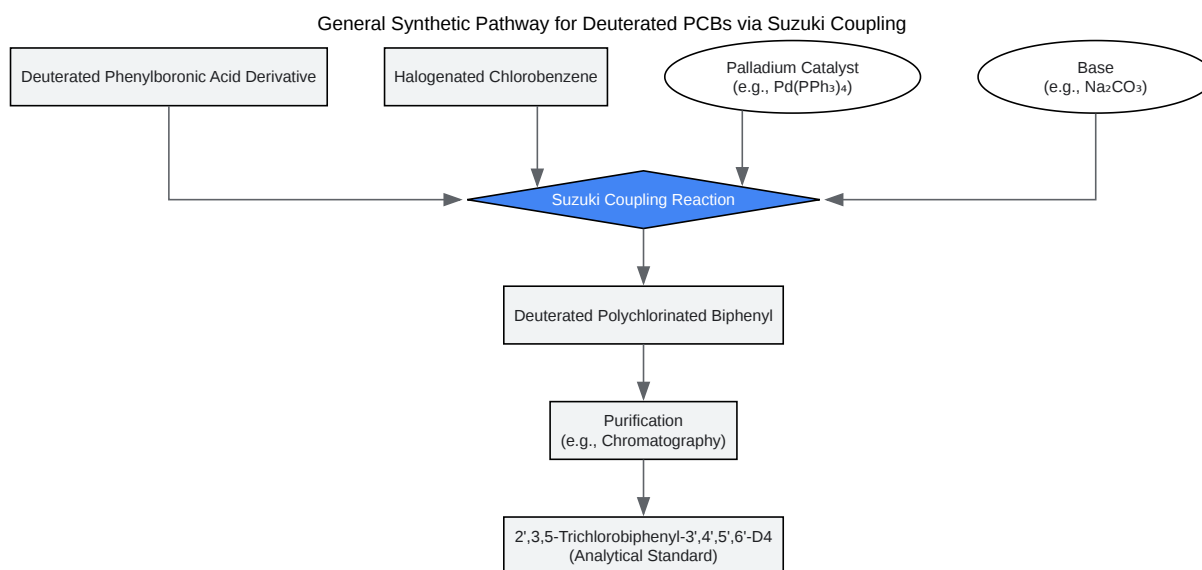
- Gas Chromatograph (GC) Conditions:
  - Column: DB-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness
  - Injection Mode: Splitless
  - Injection Volume: 1  $\mu$ L
  - Injector Temperature: 250  $^{\circ}$ C
  - Oven Temperature Program:
    - Initial temperature: 100  $^{\circ}$ C, hold for 1 min
    - Ramp: 15  $^{\circ}$ C/min to 300  $^{\circ}$ C
    - Hold: 5 min at 300  $^{\circ}$ C
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Ion Source Temperature: 230  $^{\circ}$ C
  - Quadrupole Temperature: 150  $^{\circ}$ C

- Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for higher selectivity and sensitivity.
- SIM Ions for 2',3,5-Trichlorobiphenyl (Unlabeled): m/z 256, 258, 221
- SIM Ions for **2',3,5-Trichlorobiphenyl-3',4',5',6'-D4**: m/z 260, 262, 225

## Synthesis of Deuterated Polychlorinated Biphenyls

The synthesis of specific deuterated PCB congeners is often achieved through palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling. This method offers high selectivity and good yields.

The following diagram outlines the general synthetic pathway.



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Caption: A generalized schematic for the synthesis of deuterated PCBs.

## Applications

Deuterated PCB standards such as **2',3,5-Trichlorobiphenyl-3',4',5',6'-D4** are essential for a variety of applications in environmental and toxicological research:

- **Internal Standard in Isotope Dilution Mass Spectrometry:** This is the primary application, allowing for accurate quantification of native PCBs in complex matrices by correcting for matrix effects and variations in sample preparation and instrument response.
- **Metabolism Studies:** Used as tracers to investigate the metabolic pathways of PCBs in biological systems.
- **Environmental Fate and Transport Studies:** Employed to track the movement and degradation of PCBs in the environment.
- **Method Validation:** Used to assess the performance of analytical methods for PCB analysis.
- **To cite this document:** BenchChem. [2',3,5-Trichlorobiphenyl-3',4',5',6'-D4 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12388146#2-3-5-trichlorobiphenyl-3-4-5-6-d4-certificate-of-analysis\]](https://www.benchchem.com/product/b12388146#2-3-5-trichlorobiphenyl-3-4-5-6-d4-certificate-of-analysis)

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